

In-Depth Technical Guide: Density of 3,4-Diethylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Diethylhexane

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This technical guide provides a comprehensive overview of the density of **3,4-diethylhexane**, a branched alkane with the molecular formula $C_{10}H_{22}$. This document summarizes its key physical properties, details experimental protocols for density determination, and presents available data in a structured format.

Physicochemical Properties of 3,4-Diethylhexane

3,4-Diethylhexane is a colorless liquid. Its physical properties are crucial for its application in various scientific and industrial fields, including its use as a solvent or as a component in fuel and lubricant studies.

Data Presentation

The quantitative data for **3,4-diethylhexane** are summarized in the table below.

Property	Value	Units	Source
Molecular Formula	C ₁₀ H ₂₂	-	[1]
Molecular Weight	142.28	g/mol	[1]
Density	0.751	g/mL	[2]
Boiling Point	160	°C	[2]
Refractive Index	1.419	-	[2]

Note on Temperature-Dependent Density Data: The National Institute of Standards and Technology (NIST) / Thermodynamics Research Center (TRC) Web Thermo Tables (WTT) provide critically evaluated experimental data for the liquid density of **3,4-diethylhexane** as a function of temperature.[3] This dataset contains five experimental data points over a temperature range of 190 K to 605.6 K.[3] Access to the specific data points requires a subscription to the NIST Standard Reference Database.

Experimental Protocols for Density Determination

The density of a liquid can be determined with high precision using several established laboratory methods. Below are detailed methodologies for two common and accurate techniques: the pycnometer method and the oscillating U-tube method.

Pycnometer Method

The pycnometer method is a gravimetric technique that provides highly accurate density measurements.[4] It relies on determining the mass of a precise volume of the liquid.

Methodology:

- **Preparation:** A pycnometer, a glass flask with a specific volume, is thoroughly cleaned and dried. Its empty mass (m_0) is accurately measured using an analytical balance.
- **Calibration with a Reference Liquid:** The pycnometer is filled with a reference liquid of a well-known density at a specific temperature (e.g., deionized water). The filled pycnometer is placed in a thermostatic bath to reach the desired temperature. The mass of the pycnometer filled with the reference liquid (m_1) is then measured.

- **Sample Measurement:** The pycnometer is emptied, cleaned, and dried. It is then filled with **3,4-diethylhexane**. The same temperature control procedure is followed as with the reference liquid. The mass of the pycnometer filled with the sample (m_2) is recorded.
- **Calculation:** The density of the sample (ρ_{sample}) is calculated using the following formula:

$$\rho_{\text{sample}} = [(m_2 - m_0) / (m_1 - m_0)] * \rho_{\text{reference}}$$

where $\rho_{\text{reference}}$ is the density of the reference liquid at the measurement temperature.

Oscillating U-Tube Densitometer

Modern digital density meters often utilize an oscillating U-tube to determine density quickly and accurately.[5] This method is based on the principle that the resonant frequency of a vibrating tube is dependent on its mass, which changes with the density of the fluid it contains.

Methodology:

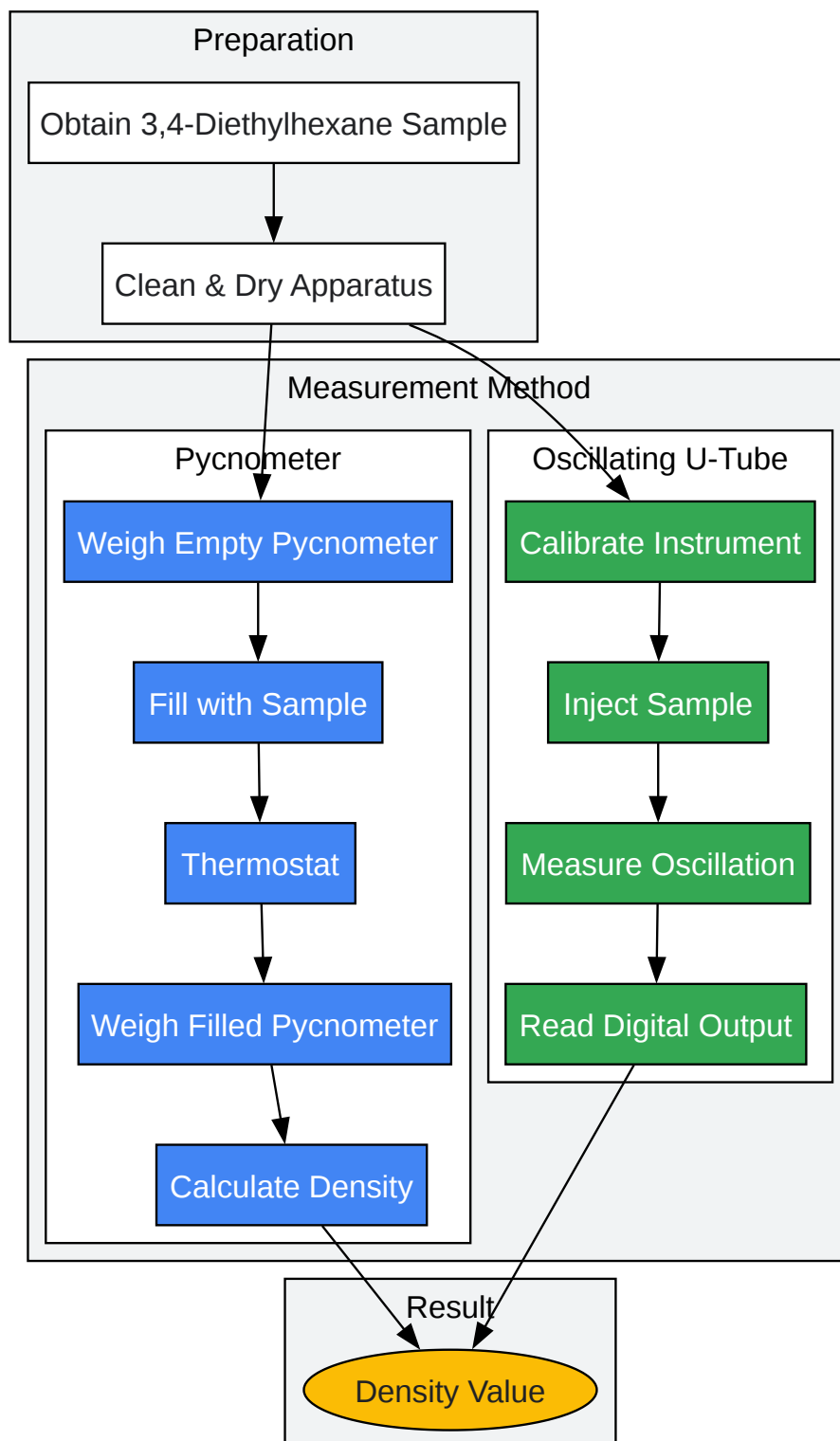
- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and deionized water. This calibration establishes the relationship between the oscillation period and the density.
- **Sample Injection:** A small, bubble-free aliquot of **3,4-diethylhexane** is injected into the thermostatted U-shaped sample tube.
- **Measurement:** The instrument electronically excites the U-tube, causing it to oscillate at its natural frequency. The instrument's detector measures the period of oscillation.
- **Data Conversion:** The instrument's software automatically converts the measured oscillation period into a density value based on the prior calibration. The result is typically displayed digitally.

Mandatory Visualizations

Diagram of Experimental Workflow for Density Determination

The following diagram illustrates the generalized workflow for determining the density of a liquid sample using either the pycnometer or the oscillating U-tube method.

Experimental Workflow for Liquid Density Determination

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Caption: Generalized workflow for liquid density determination.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Density of 3,4-Diethylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099930#density-of-3-4-diethylhexane]

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